

A Guide to Dissolving and Storing AH2-14c for Research

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Compound of Interest

Compound Name: AH2-14c
Cat. No.: B15565053

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

AH2-14c is a small molecule inhibitor of the DNA demethylase ALKBH2. It has been shown to inhibit the viability and migration of glioblastoma (GBM) U87 cells and induce apoptosis by regulating the expression of apoptosis-related genes.[1][2][3][4] Proper handling, dissolution, and storage of **AH2-14c** are critical for obtaining reliable and reproducible results in research settings. This guide provides detailed protocols for the effective preparation and storage of **AH2-14c** solutions.

Data Presentation

Table 1: Physicochemical and Solubility Data for **AH2-14c**

Property	Value	Notes
Molecular Formula	C ₂₃ H ₂₆ N ₄ O ₃	
Molecular Weight	406.48 g/mol	[2]
Appearance	Solid powder	
Purity	>98% (typically by HPLC)	It is recommended to use high-purity compounds for reproducible results.
In Vitro Solubility	12.5 mg/mL (30.75 mM) in DMSO	Requires sonication for complete dissolution.
In Vivo Solubility	≥ 2.5 mg/mL (6.15 mM)	In a 10% DMSO and 90% corn oil solution.

Table 2: Recommended Storage Conditions for **AH2-14c**

Form	Storage Temperature	Storage Period	Notes
Solid Powder	-20°C	3 years	
Stock Solution (in DMSO)	-80°C	6 months	
-20°C	1 month		

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of **AH2-14c** in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AH2-14c** for in vitro experiments.

Materials:

- **AH2-14c** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath

Procedure:

- **Equilibrate:** Allow the vial of **AH2-14c** powder to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **AH2-14c** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.06 mg of **AH2-14c**.
- **Solvent Addition:** Add the calculated volume of DMSO to the tube containing the **AH2-14c** powder. To prepare a 10 mM stock solution with 4.06 mg of the compound, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes.
- **Sonication:** Place the tube in an ultrasonic water bath and sonicate until the solution is clear and all solid has dissolved.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 20 μ L) in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Table 3: Volume of DMSO for Preparing Stock Solutions

Desired Stock Concentration	Mass of AH2-14c	Volume of DMSO
1 mM	1 mg	2.4601 mL
5 mM	1 mg	0.4920 mL
10 mM	1 mg	0.2460 mL

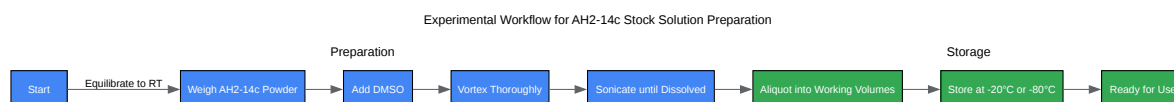
Note: These volumes are based on the product data sheet and can be scaled as needed.

Protocol 2: Preparation of Working Solutions for In Vitro Assays

Procedure:

- Thawing: Thaw a single aliquot of the **AH2-14c** stock solution at room temperature.
- Dilution: Dilute the stock solution to the desired final concentration in the appropriate cell culture medium or assay buffer. It is crucial to maintain the final DMSO concentration in the assay below 0.1% (v/v) to avoid solvent-induced toxicity to cells.
- Mixing: Gently mix the working solution by pipetting or inverting the tube. Avoid vigorous vortexing, which can cause precipitation of the compound.
- Immediate Use: It is recommended to prepare working solutions fresh for each experiment and use them immediately.

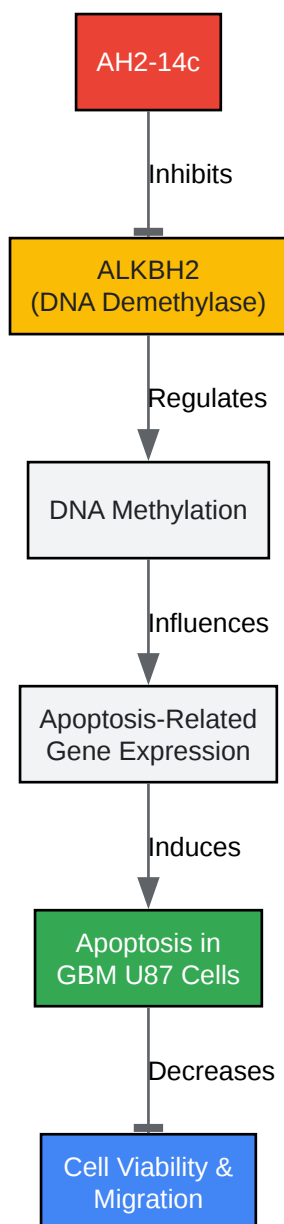
Mandatory Visualizations



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Caption: Workflow for preparing **AH2-14c** stock solution.

Mechanism of Action of AH2-14c



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Caption: **AH2-14c** signaling pathway.

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References

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